

# Heptyl Heptanoate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Heptyl heptanoate

Cat. No.: B1293521

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **heptyl heptanoate** (CAS No. 624-09-9). The following sections detail its physical and chemical properties, toxicological data, recommended handling procedures, and experimental protocols for safety assessment, presented in a format tailored for scientific and research applications.

## Chemical and Physical Properties

**Heptyl heptanoate** is a fatty acid ester with the molecular formula  $C_{14}H_{28}O_2$ .<sup>[1][2][3][4][5][6][7][8][9][10]</sup> It is also known as heptanoic acid, heptyl ester.<sup>[2][8]</sup> This compound is a colorless, oily liquid with a grassy, green, and fruity odor.<sup>[6][11][12]</sup> It is insoluble in water but soluble in alcohol and non-polar solvents.<sup>[2][8][11]</sup>

Property	Value	Reference
Molecular Weight	228.37 g/mol	[1][2][6][7][8][9]
Appearance	Colorless, clear oily liquid	[11]
Boiling Point	276.00 to 277.00 °C @ 760.00 mm Hg	[1][2][3][8][11]
Melting Point	-33.0 °C	[1][2][8][11]
Flash Point	120.00 °C (248.00 °F)	[11]
Density	0.858 - 0.865 g/mL at 20-25 °C	[2][8][12]
Refractive Index	1.4280 - 1.4320 @ 20.00 °C	[2][8][11][12]
Water Solubility	0.3631 mg/L @ 25 °C (estimated)	[11]
logP (o/w)	5.880 (estimated)	[11]

## Toxicological Information

The toxicological properties of **heptyl heptanoate** have not been exhaustively investigated.[13] However, based on available data, it is classified as harmful if swallowed, causing skin irritation, and causing serious eye irritation.[1] It may also cause respiratory irritation.[1][13] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[1][13]

Endpoint	Result	Reference
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	<a href="#">[1]</a>
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	<a href="#">[1]</a>
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	<a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	<a href="#">[1]</a>
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA	<a href="#">[1]</a>

## Experimental Protocols for Safety Assessment

The safety assessment of chemical substances like **heptyl heptanoate** typically follows standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and international acceptance.[\[1\]](#)

### Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to assess the acute oral toxicity of a substance following a single oral administration.[\[14\]](#)

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[\[2\]](#) Animals are fasted overnight before administration of the test substance.[\[2\]](#)[\[4\]](#)
- **Dose Administration:** The test substance is administered orally by gavage in a stepwise procedure using fixed doses.[\[14\]](#)[\[15\]](#) The starting dose is selected based on available information.

- Procedure: A group of three animals is treated at the selected dose level.[\[14\]](#) The outcome (mortality or survival) determines the next step:
  - If mortality occurs, the next group is dosed at a lower fixed dose level.
  - If no mortality occurs, the next group is dosed at a higher fixed dose level.
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[14\]](#)[\[15\]](#)
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[\[14\]](#)
- Classification: The substance is classified based on the dose levels at which mortality is observed.[\[15\]](#)

## Skin Irritation - OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method assesses the potential of a substance to cause skin irritation by measuring its effect on the viability of a reconstructed human epidermis (RhE) model.[\[16\]](#)

### Methodology:

- Test System: A commercially available, validated RhE model is used, which consists of human-derived epidermal keratinocytes cultured to form a multi-layered, differentiated epidermis.[\[16\]](#)
- Procedure:
  - A small amount of the test substance is applied topically to the surface of the RhE tissue.
  - The tissue is incubated for a defined period (e.g., 60 minutes).[\[17\]](#)
  - After exposure, the test substance is removed by rinsing.
- Viability Assessment: The viability of the tissue is determined using a cell viability assay, most commonly the MTT assay.[\[16\]](#) The reduction of MTT to a colored formazan by

mitochondrial dehydrogenases in viable cells is quantified spectrophotometrically.

- Classification: A substance is identified as an irritant if the mean tissue viability is reduced below a defined threshold (e.g.,  $\leq 50\%$ ) relative to the negative control.[\[16\]](#)

## Eye Irritation - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

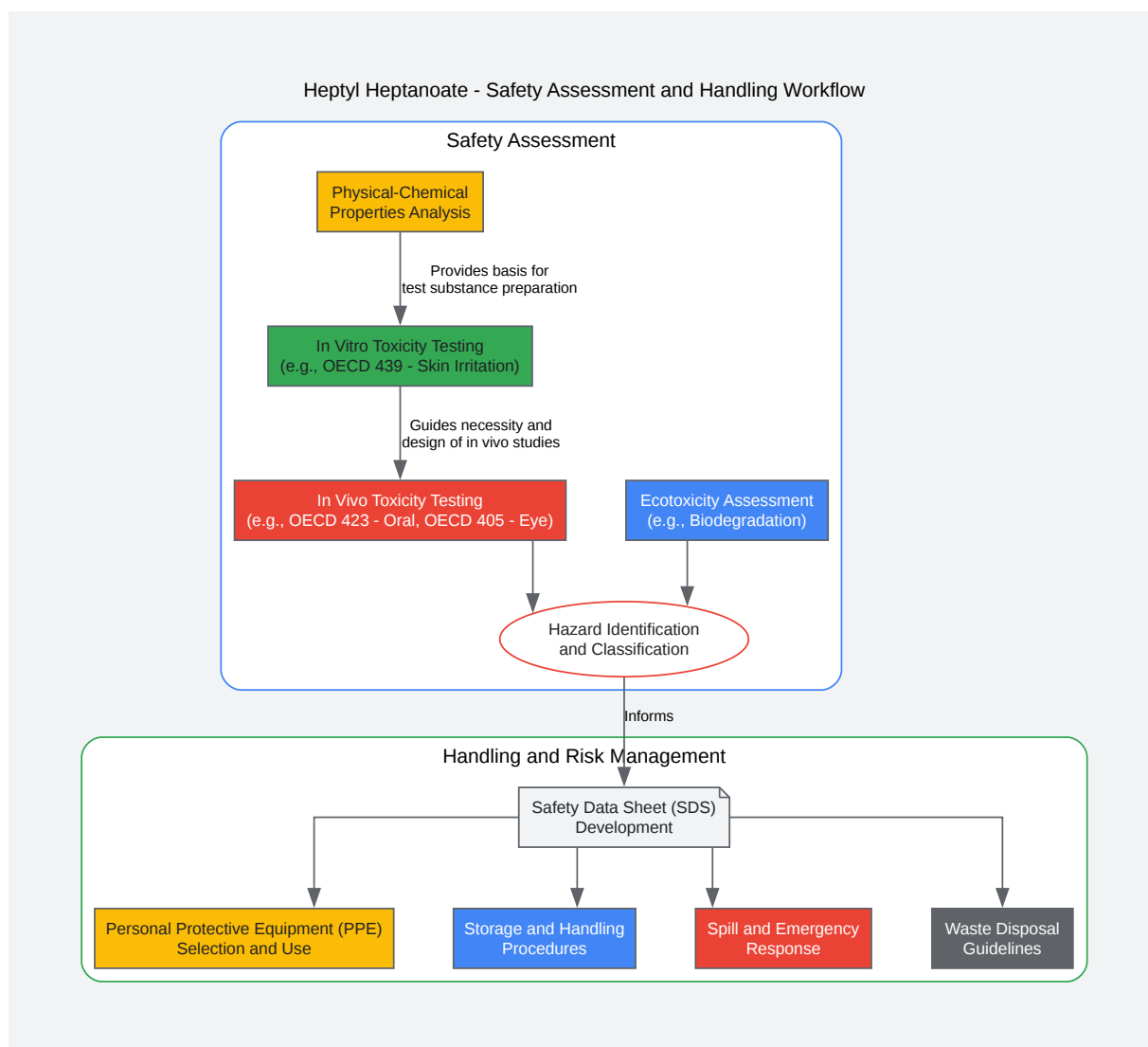
This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion when applied to the eye of an animal.[\[7\]](#)[\[18\]](#)

Methodology:

- Test Animals: Healthy, adult albino rabbits are used.[\[7\]](#)[\[18\]](#)
- Procedure: A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal.[\[7\]](#)[\[18\]](#) The other eye remains untreated and serves as a control.[\[7\]](#)[\[18\]](#)
- Observation: The eyes are examined for ocular reactions (corneal opacity, iritis, and conjunctival redness and chemosis) at 1, 24, 48, and 72 hours after instillation.[\[7\]](#)[\[12\]](#) Observations may continue for up to 21 days to assess the reversibility of any effects.
- Scoring: Ocular lesions are scored according to a standardized system (e.g., the Draize scale).[\[12\]](#)
- Classification: A substance is classified as an irritant or corrosive based on the severity and reversibility of the observed ocular lesions.[\[12\]](#)

## Safety and Handling Workflow

As no specific signaling pathways for **heptyl heptanoate** toxicity have been identified, the following diagram illustrates a logical workflow for its safety assessment and handling based on the available information.



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Caption: Workflow for the safety assessment and handling of **heptyl heptanoate**.

## Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[13\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)[\[13\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[1\]](#)[\[13\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[17\]](#)

Conditions for Safe Storage:

- Store in a cool place.[\[13\]](#)
- Keep container tightly closed in a dry and well-ventilated place.[\[13\]](#)[\[17\]](#)
- Store under an inert gas.[\[13\]](#)
- The substance is hygroscopic.[\[13\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE should be worn to minimize exposure to **heptyl heptanoate**.

Protection Type	Recommended Equipment	Reference
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved safety glasses. A face shield may also be necessary.	<a href="#">[1]</a> <a href="#">[13]</a>
Skin Protection	Handle with gloves that are impervious to the chemical. Dispose of contaminated gloves after use. Wear impervious clothing to protect the body.	<a href="#">[1]</a> <a href="#">[13]</a>
Respiratory Protection	Use a respirator with an appropriate filter for organic vapors if ventilation is inadequate. For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges.	<a href="#">[1]</a> <a href="#">[13]</a>

## First Aid Measures



Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1][13]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[1][13]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[1][13]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1][13]

## Firefighting and Accidental Release Measures

### Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13]
- Special Hazards: Carbon oxides are produced during combustion.[1]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [13]

### Accidental Release:

- Personal Precautions: Use personal protective equipment.[1][13] Avoid breathing vapors, mist, or gas.[1][13] Ensure adequate ventilation.[1][13]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][13][17]

- Containment and Cleaning: Absorb with an inert material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[1][13]

## Disposal Considerations

Dispose of this material and its container to a licensed professional waste disposal service.[13]  
Do not allow it to enter the environment.

This technical guide is intended to provide comprehensive safety and handling information for **heptyl heptanoate** for use by qualified individuals. It is essential to consult the most current Safety Data Sheet (SDS) for this product before use and to handle it in accordance with good industrial hygiene and safety practices.

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